

# Technical Guide: Physicochemical Properties of 3-Amino-2,6-dimethylphenol

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## Compound of Interest

Compound Name: 3-Amino-2,6-dimethylphenol

Cat. No.: B1266368

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **3-Amino-2,6-dimethylphenol**, a compound of interest in various chemical and pharmaceutical applications. This document outlines its melting and boiling points, detailed experimental methodologies for their determination, and visual representations of its application and synthesis pathways.

## Core Physicochemical Data

The key physical properties of **3-Amino-2,6-dimethylphenol** are summarized in the table below. These values are critical for its handling, purification, and application in further chemical synthesis or formulation.

Property	Value	Notes
Melting Point	102.3 – 103.1 °C	The temperature at which the solid form of the compound transitions to a liquid state.
Boiling Point	Not Determined	The compound undergoes decomposition at approximately 250 °C, preventing the determination of a boiling point at atmospheric pressure. <sup>[1]</sup>

## Experimental Protocols

The determination of the melting and boiling points of a chemical compound like **3-Amino-2,6-dimethylphenol** requires precise and standardized experimental procedures. Below are detailed methodologies for these key experiments.

### Melting Point Determination

The melting point of **3-Amino-2,6-dimethylphenol** can be accurately determined using the capillary method with a calibrated melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Calibrated thermometer

Procedure:

- **Sample Preparation:** A small sample of **3-Amino-2,6-dimethylphenol** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of packed sample is achieved.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

## Boiling Point Determination (and Decomposition Observation)

Given that **3-Amino-2,6-dimethylphenol** decomposes before boiling, a standard boiling point determination is not feasible. Instead, the decomposition temperature is observed.

Apparatus:

- Heating block or oil bath
- Test tube
- Thermometer
- Apparatus for observing gas evolution or sample color change

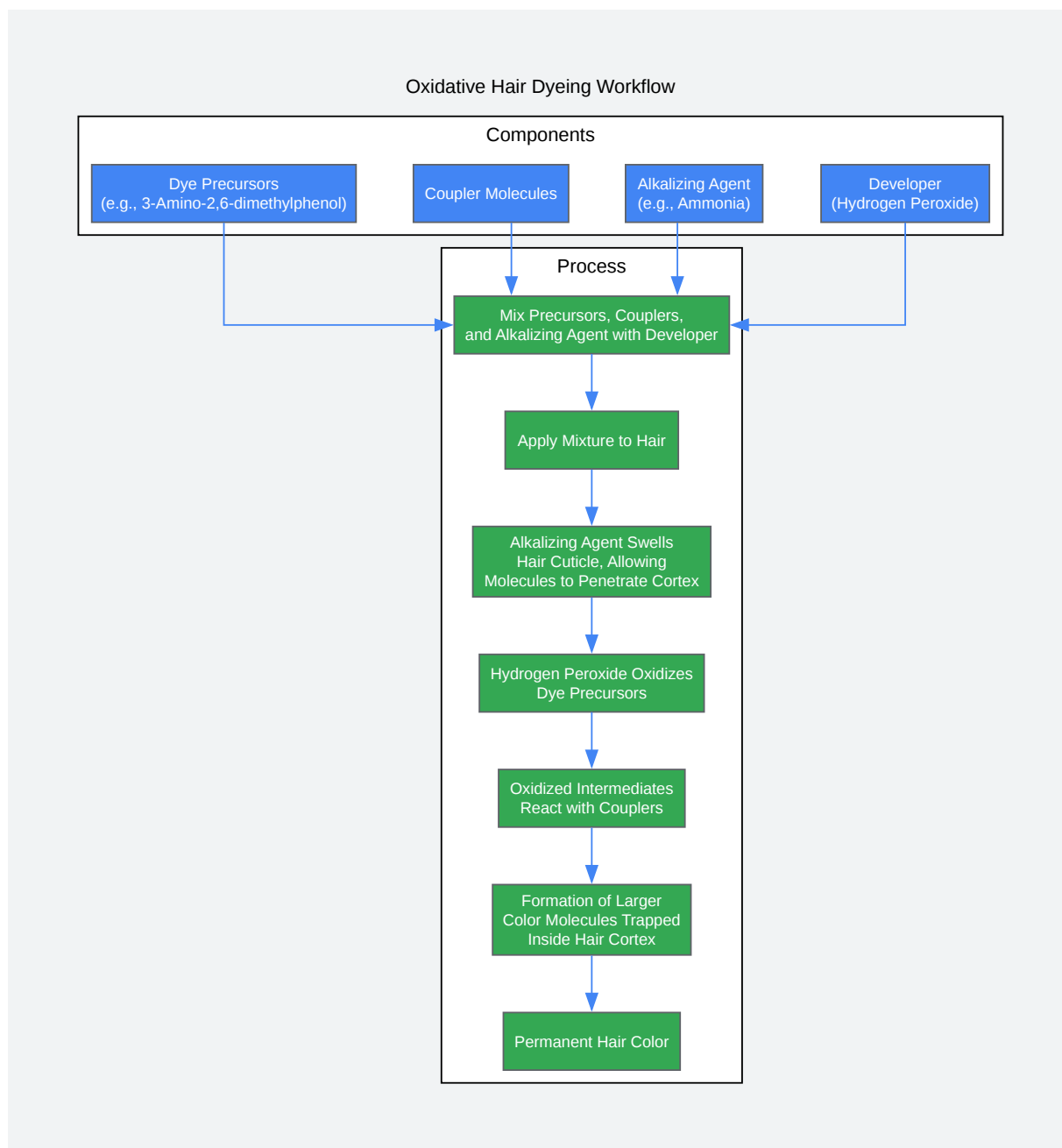
Procedure:

- **Sample Preparation:** A small amount of **3-Amino-2,6-dimethylphenol** is placed in a test tube.

- **Apparatus Setup:** The test tube is placed in a heating block or oil bath, with a thermometer positioned to measure the temperature of the sample.
- **Heating and Observation:** The sample is heated gradually. The temperature is monitored closely for any signs of decomposition, such as a change in color (darkening), the evolution of gas, or charring.
- **Data Recording:** The temperature at which these signs of decomposition become apparent is recorded as the decomposition temperature. The observation that the compound decomposes before boiling is a critical piece of data.<sup>[1]</sup>

## Visualized Workflows and Pathways

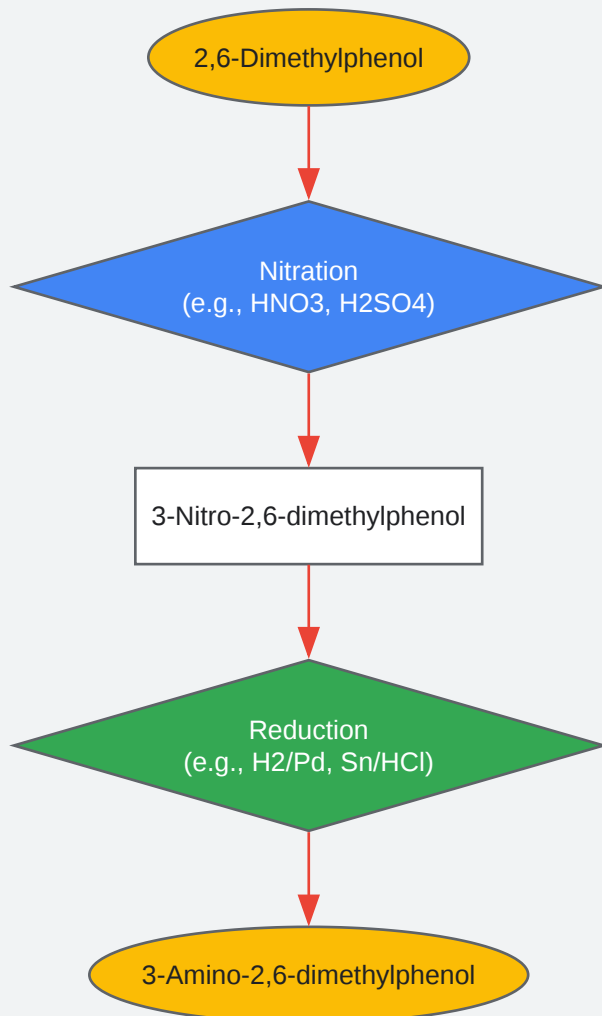
To further elucidate the practical context of **3-Amino-2,6-dimethylphenol**, the following diagrams illustrate a key application and a plausible synthetic pathway.



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Caption: Workflow of **3-Amino-2,6-dimethylphenol** in Oxidative Hair Dyeing.

## Plausible Synthesis Pathway for 3-Amino-2,6-dimethylphenol



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Caption: Logical Synthesis Pathway for **3-Amino-2,6-dimethylphenol**.

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## References

- 1. ec.europa.eu [ec.europa.eu]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3-Amino-2,6-dimethylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266368#3-amino-2-6-dimethylphenol-melting-point-and-boiling-point]

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